

Safeguarding Your Laboratory: Proper Disposal of 1,2,3-Trichlorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2,3-Trichlorobenzene

Cat. No.: B084244

[Get Quote](#)

For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols for hazardous chemicals is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **1,2,3-Trichlorobenzene**, ensuring the protection of laboratory personnel and the environment.

Immediate Safety and Handling

Before beginning any disposal-related activities, ensure all personnel are equipped with the appropriate Personal Protective Equipment (PPE).^{[1][2]} Facilities should be equipped with an eyewash station and a safety shower.^{[1][2]}

Engineering Controls: Work in a well-ventilated area, preferably using a process enclosure or local exhaust ventilation to maintain airborne levels below recommended exposure limits.^[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles.^{[1][2]}
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^{[1][2]}
- **Respiratory Protection:** If ventilation is inadequate, follow OSHA respirator regulations.^[1]

Spill and Leak Management

In the event of a spill, immediate and careful action is required to contain the material and prevent environmental contamination.

Cleanup Procedure for Small Spills:

- Evacuate non-essential personnel from the area.[3]
- Remove all sources of ignition.[1]
- Dampen the solid spill material with a suitable solvent like acetone to prevent dusting.[4]
- Using a non-sparking tool, carefully sweep or vacuum the material and place it into a suitable, labeled container for disposal.[1]
- Use absorbent paper dampened with acetone to clean up any remaining residue.[4]
- Seal contaminated clothing and absorbent materials in a vapor-tight plastic bag for disposal.[4]
- Wash the contaminated area with a strong soap and water solution.[4]
- Do not allow runoff to enter storm sewers or waterways.[1][2]

Operational Plan for Disposal

The primary and preferred method for the disposal of **1,2,3-Trichlorobenzene** is through controlled incineration.[5][6] This process should be carried out by a licensed chemical destruction plant.

Step-by-Step Disposal Protocol:

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as a hazardous waste according to US EPA guidelines (40 CFR Parts 261.3) and consult state and local regulations for complete classification.[1]
- Segregation and Storage:
 - Store **1,2,3-Trichlorobenzene** waste in a tightly closed, properly labeled container.[1]

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[\[1\]](#)
- Packaging for Transport:
 - Ensure containers are suitable for transport and meet all regulatory requirements.
 - The shipping name for transportation is "TOXIC SOLIDS, ORGANIC, N.O.S."[\[1\]](#)
- Arranging for Disposal:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and transport.
 - Provide the disposal company with a detailed inventory of the waste, including the Safety Data Sheet (SDS).
- Documentation:
 - Maintain detailed records of the amount of waste generated, its characterization, and the date of disposal.
 - Retain all documentation from the licensed disposal company, including waste manifests.

Quantitative Data Summary

The following table summarizes key quantitative data for **1,2,3-Trichlorobenzene** relevant to its safe handling and disposal.

Property	Value
Flash Point	126 °C (258.80 °F) [1]
Autoignition Temperature	571 °C (1,059.80 °F) [1]
Explosion Limits	Lower: 2.50 vol %, Upper: 6.60 vol % [1]
Oral LD50 (Rat)	1830 mg/kg [1]

Experimental Protocol: Waste Preparation for Incineration

While the final disposal must be conducted by a licensed facility, laboratories are responsible for the safe preparation of the waste.

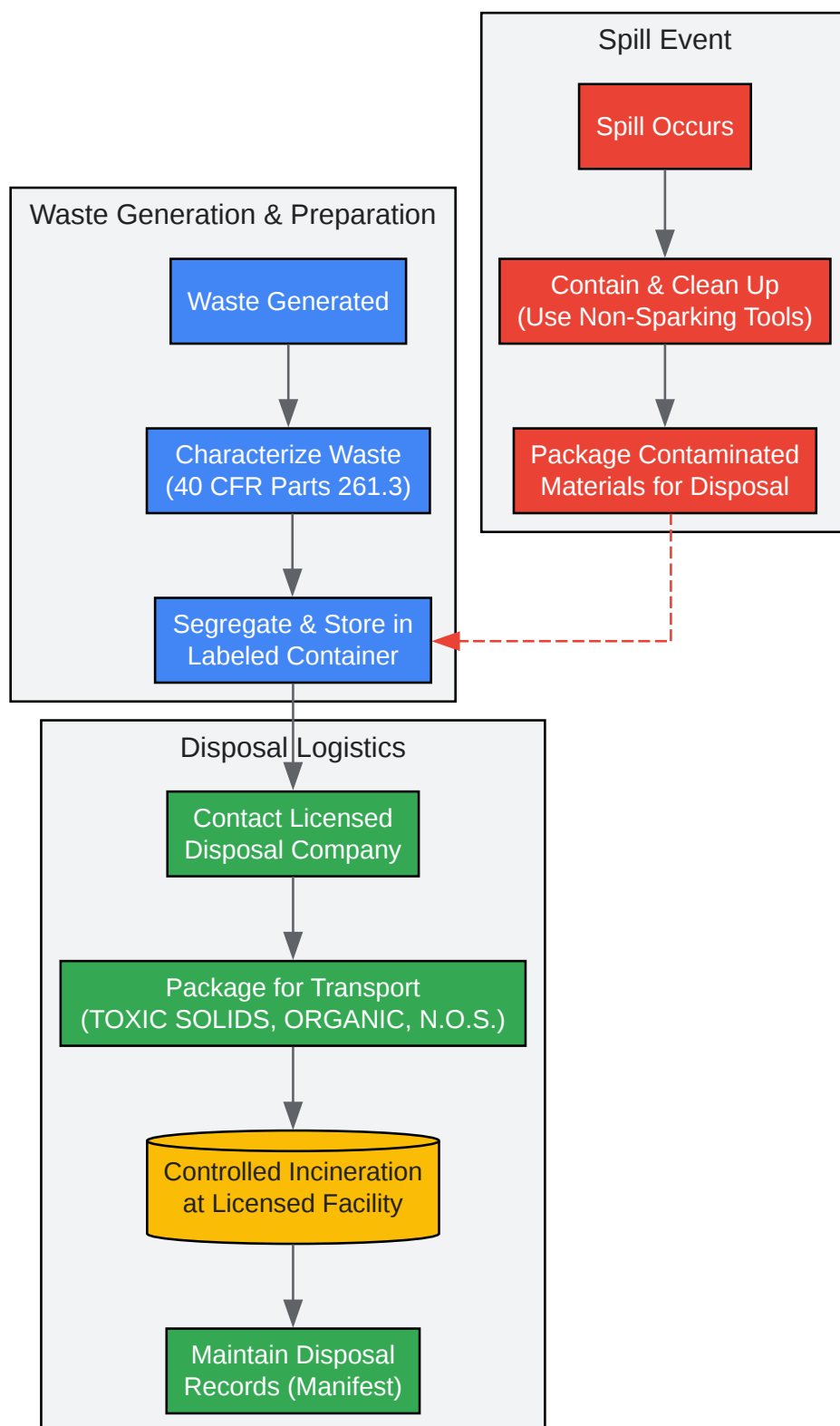
Methodology:

- Objective: To safely prepare and store **1,2,3-Trichlorobenzene** waste for transport to a licensed incineration facility.
- Materials:
 - **1,2,3-Trichlorobenzene** waste
 - Appropriate waste container (e.g., DOT-approved drum)
 - Labels for hazardous waste
 - Personal Protective Equipment (as specified above)
 - Spill containment kit
- Procedure:
 1. Designate a specific, well-ventilated area for waste accumulation.
 2. Carefully transfer the **1,2,3-Trichlorobenzene** waste into the designated waste container. If the waste is solid, minimize dust generation.[\[1\]](#)
 3. Do not mix with incompatible waste streams.[\[1\]](#)
 4. Securely close the container to prevent leaks or spills.[\[1\]](#)
 5. Affix a hazardous waste label to the container, clearly identifying the contents as "**1,2,3-Trichlorobenzene**" and including the appropriate hazard warnings.

6. Store the container in a designated secondary containment area away from heat, ignition sources, and incompatible materials.[\[1\]](#)
7. Maintain a log of the waste added to the container, including the date and quantity.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1,2,3-Trichlorobenzene**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **1,2,3-Trichlorobenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. nj.gov [nj.gov]
- 4. 1,2,3-TRICHLOROBENZENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. PRODUCTION, IMPORT/EXPORT, USE, AND DISPOSAL - Toxicological Profile for Trichlorobenzenes - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of 1,2,3-Trichlorobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b084244#1-2-3-trichlorobenzene-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com